

Protocol for the Palladium-Catalyzed Cascade Synthesis of Acenaphthylene-Fused Heteroarenes

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Compound of Interest

Compound Name: *Acenaphthyleneoctol*

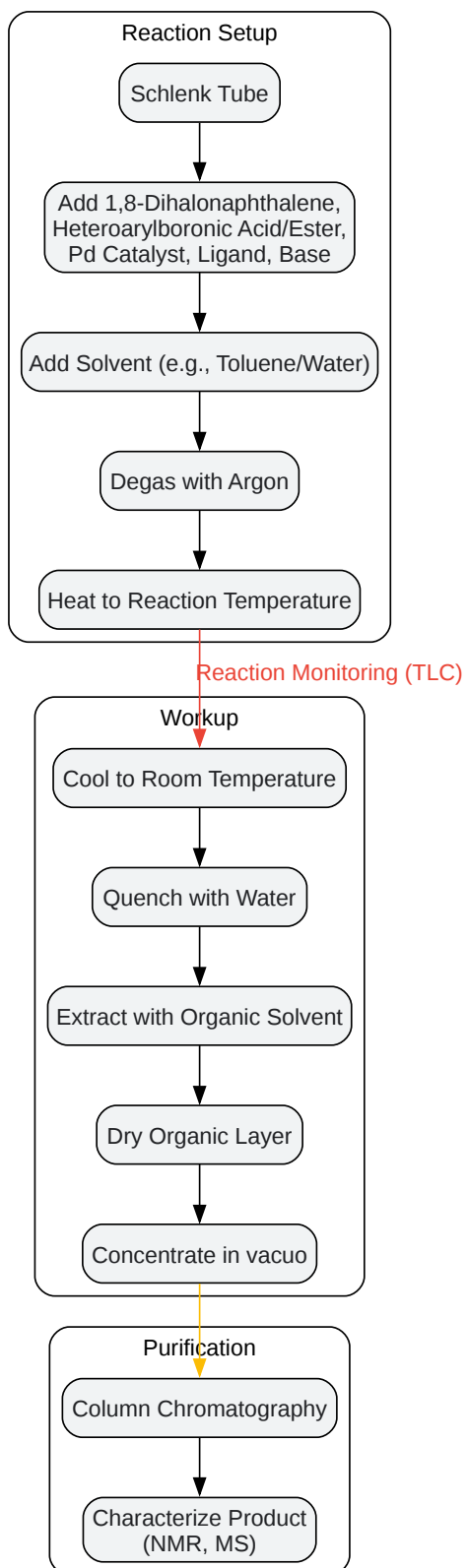
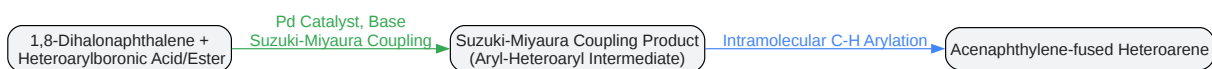
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Application Note: This protocol details a highly efficient one-pot method for synthesizing a variety of acenaphthylene-fused heteroarenes. The procedure utilizes a palladium-catalyzed cascade reaction, commencing with a Suzuki-Miyaura cross-coupling of 1,8-dihalonaphthalenes with heteroarylboronic acids or their esters, followed by an intramolecular C-H arylation. This methodology provides a straightforward and versatile route to novel polycyclic aromatic hydrocarbons with embedded heteroaromatic systems, which are of significant interest in materials science and drug discovery. The reaction is generally high-yielding (45-90%) and tolerates a range of five- and six-membered heterocycles.^{[1][2][3][4][5]}

Core Reaction Pathway

The synthesis proceeds via a two-step cascade reaction catalyzed by a palladium complex. The process begins with the coupling of a 1,8-dihalonaphthalene with a heteroarylboronic acid or ester. This intermediate then undergoes an intramolecular C-H bond activation and arylation to yield the final acenaphthylene-fused heteroarene.



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References

- 1. BJOC - Synthesis of acenaphthylene-fused heteroarenes and polyoxygenated benzo[j]fluoranthenes via a Pd-catalyzed Suzuki–Miyaura/C–H arylation cascade [beilstein-journals.org]
- 2. Synthesis of acenaphthylene-fused heteroarenes and polyoxygenated benzo[j]fluoranthenes via a Pd-catalyzed Suzuki–Miyaura/C–H arylation cascade - PMC [pmc.ncbi.nlm.nih.gov]
- 3. beilstein-journals.org [beilstein-journals.org]
- 4. Synthesis of acenaphthylene-fused heteroarenes and polyoxygenated benzo[j]fluoranthenes via a Pd-catalyzed Suzuki–Miyaura/C–H arylation cascade - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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